

Early Research on 3-(Methylthio)-1-propanol: A Technical Guide

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Compound of Interest

Compound Name: *Methionol*

Cat. No.: *B020129*

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An In-depth Look at the Foundational Synthesis and Characterization of a Key Flavor Compound

For researchers, scientists, and professionals in drug development, a thorough understanding of the historical context and early research into key chemical compounds is invaluable. This technical guide delves into the core early research surrounding 3-(Methylthio)-1-propanol, also known as **methionol**, a significant volatile sulfur compound found in a variety of foods and beverages. This document provides a detailed overview of its first reported synthesis, including the experimental protocol and characterization data from the seminal work of the early 20th century.

Introduction

3-(Methylthio)-1-propanol (CAS No. 505-10-2) is a naturally occurring compound that contributes to the characteristic aroma and flavor profiles of numerous fermented products, including wine, cheese, and soy sauce. It is a metabolite of the amino acid L-methionine, produced by yeast during fermentation via the Ehrlich pathway. Beyond its role as a flavor component, 3-(Methylthio)-1-propanol also serves as a reactant in the synthesis of various organic molecules. This guide focuses on the foundational research that first described the synthesis and properties of this important thioether.

Core Early Synthesis: The Work of Mann (1934)

The first documented chemical synthesis of 3-(Methylthio)-1-propanol appears in a 1934 publication by F. G. Mann in the Journal of the Chemical Society. This early work provides a fascinating glimpse into the synthetic methodologies and analytical techniques of the era.

Experimental Protocol

The synthesis of 3-(Methylthio)-1-propanol was achieved through the reaction of sodium methyl mercaptide with ethylene chlorohydrin. The following is a detailed description of the experimental procedure as reported:

Materials:

- Sodium ethoxide solution (prepared from sodium and absolute ethanol)
- Methyl mercaptan (methanethiol)
- Ethylene chlorohydrin (2-chloroethanol)

Procedure:

- **Preparation of Sodium Methyl Mercaptide:** A solution of sodium ethoxide was prepared by dissolving a known quantity of sodium in absolute ethanol. Methyl mercaptan was then passed through this solution until the sodium ethoxide was completely converted to sodium methyl mercaptide. The completion of this reaction was likely determined by the cessation of heat evolution or by testing for the absence of unreacted sodium ethoxide.
- **Reaction with Ethylene Chlorohydrin:** Ethylene chlorohydrin was then added to the alcoholic solution of sodium methyl mercaptide. The reaction mixture was subsequently heated under reflux.
- **Work-up and Purification:** After the reaction was complete, the ethanol was removed by distillation. The remaining residue was then distilled to isolate the crude 3-(Methylthio)-1-propanol. Further purification was likely achieved by fractional distillation.

Quantitative Data

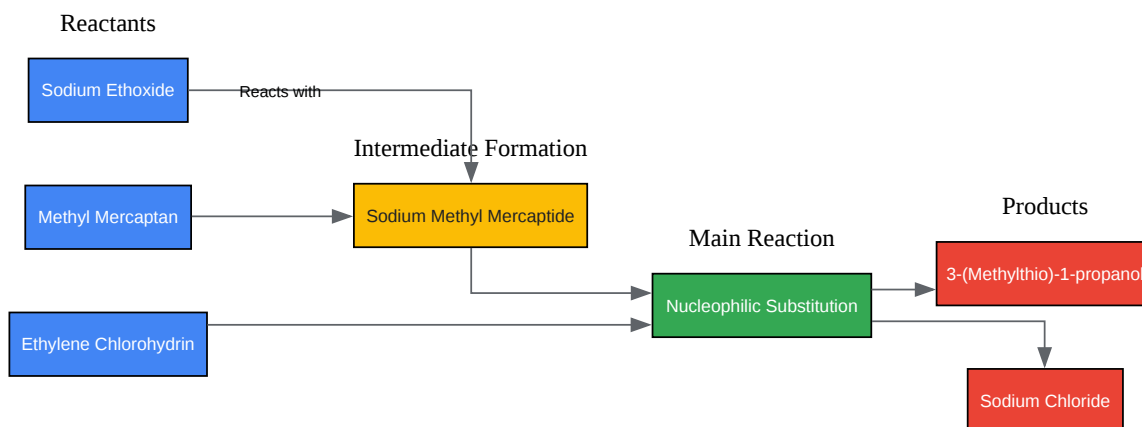
The following table summarizes the quantitative data reported in the early literature for the synthesis and characterization of 3-(Methylthio)-1-propanol.

Parameter	Reported Value (Mann, 1934)	Modern Accepted Value
Boiling Point	187-189 °C (at 760 mmHg)	187 °C (at 760 mmHg)
Yield	Not explicitly stated	-
Molecular Formula	C4H10OS	C4H10OS
Molecular Weight	106.19 g/mol	106.19 g/mol
Density (at 25°C)	-	1.03 g/mL
Refractive Index (n ₂₀ /D)	-	1.49

It is important to note that early 20th-century analytical techniques were limited compared to modern standards. Characterization would have relied heavily on physical constants such as boiling point, elemental analysis to confirm the molecular formula, and possibly derivative formation. Techniques like NMR and mass spectrometry were not available.

Signaling Pathways and Experimental Workflows

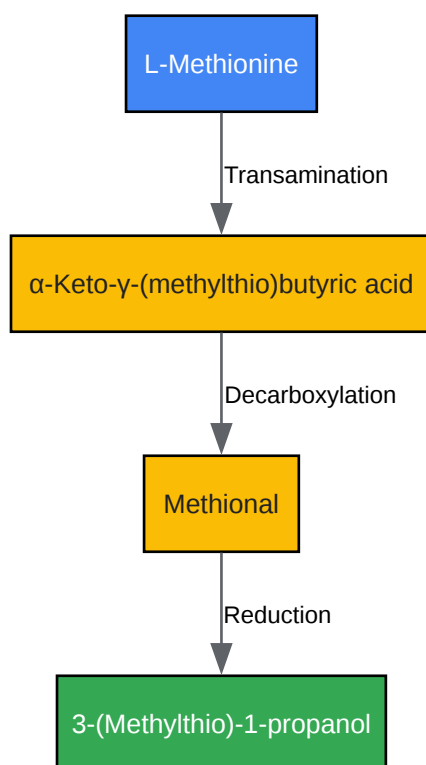
The synthesis of 3-(Methylthio)-1-propanol as described by Mann (1934) is a classic example of a nucleophilic substitution reaction, specifically a Williamson ether synthesis variation for thioethers.



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Caption: Workflow of the first reported synthesis of 3-(Methylthio)-1-propanol.

The natural formation of 3-(Methylthio)-1-propanol in yeast occurs via the Ehrlich pathway, a metabolic route for the conversion of amino acids to higher alcohols.



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Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com